

Structure Elucidation of N-Benzhydryl-4-bromobenzenesulfonamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-benzhydryl-4-bromobenzenesulfonamide
Cat. No.: B335905

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Introduction & Pharmacological Context

Sulfonamides represent a highly privileged pharmacophore in medicinal chemistry, widely recognized for their antibacterial, diuretic, and anti-cancer properties. The structural modification of sulfonamides via the incorporation of bulky, lipophilic groups—such as the benzhydryl (diphenylmethyl) moiety—drastically alters their 3D spatial arrangement and receptor binding profile.

This whitepaper provides an in-depth, authoritative guide on the synthesis and structural elucidation of **N-benzhydryl-4-bromobenzenesulfonamide** (

). By integrating High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Single-Crystal X-Ray Diffraction (XRD), we establish a highly rigorous, self-validating framework for molecular characterization. The methodologies described herein align with the structural analysis standards established for [1].

Synthetic Methodology & Self-Validating Workflows

The synthesis of **N-benzhydryl-4-bromobenzenesulfonamide** relies on a classic nucleophilic acyl substitution. To ensure the protocol is a self-validating system, in-process controls (IPC) are embedded into the workflow.

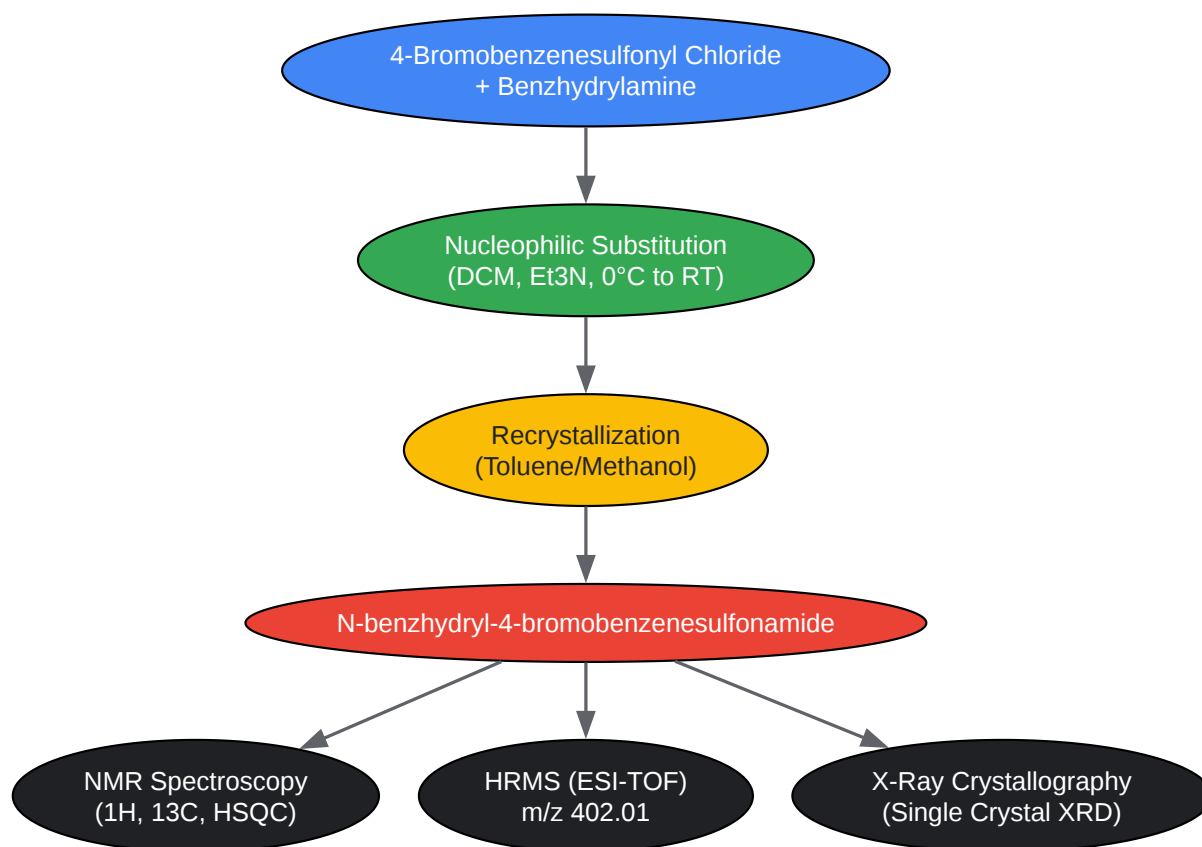
Causality in Experimental Design

- **Solvent Choice (DCM):** Anhydrous dichloromethane is utilized because it solubilizes both the sulfonyl chloride and the amine while remaining inert to the highly electrophilic sulfonyl center.
- **Base Selection (Triethylamine):** Triethylamine (CCN(CC)CC) acts as a non-nucleophilic proton scavenger. By neutralizing the HCl byproduct, it prevents the protonation of the unreacted benzhydrylamine, thereby driving the reaction equilibrium to completion.
- **Temperature Control (0 °C to RT):** The initial addition is performed at 0 °C to suppress exothermic side reactions (e.g., sulfonate ester formation if trace moisture is present), followed by warming to room temperature to ensure kinetic completion.

Step-by-Step Protocol

- **Initiation:** Dissolve benzhydrylamine (10.0 mmol, 1.0 eq) and 4-bromobenzenesulfonyl chloride (15.0 mmol, 1.5 eq) in 50 mL of anhydrous DCM under an inert argon atmosphere.
- **Addition:** Cool the reaction flask to 0 °C using an ice-water bath. Add 4-bromobenzenesulfonyl chloride (11.0 mmol, 1.1 eq) dropwise over 15 minutes.
- **Propagation:** Remove the ice bath and stir the mixture at room temperature for 4 hours.
- **Self-Validation Check 1 (IPC):** Extract a 50 µL aliquot, quench in methanol, and analyze via LC-MS. The reaction is deemed complete when the starting amine peak (< 5%) is replaced by the target mass (CCN(CC)CCc1ccc(S(=O)(=O)Cl)cc1 402.01).
- **Workup:** Quench the reaction with 1M HCl (30 mL) to remove unreacted amine and

- . Wash the organic layer with saturated aqueous (30 mL) and brine (30 mL). Dry over anhydrous .
- Purification: Evaporate the solvent under reduced pressure. Recrystallize the crude solid from a binary solvent system (Toluene/Methanol, 1:3 v/v) to yield X-ray quality crystals.



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Workflow for the synthesis and structural elucidation of the sulfonamide derivative.

Spectroscopic Elucidation (NMR, MS, IR)

High-Resolution Mass Spectrometry (HRMS)

HRMS (ESI-TOF) in positive ion mode reveals a pseudo-molecular ion

at

402.0155 (Calculated for

: 402.0163). The presence of the bromine isotope is unambiguously confirmed by the characteristic 1:1 isotopic doublet at

402.01 and 404.01.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality in Solvent Selection: Deuterated dimethyl sulfoxide (

) was selected over

. Protic exchange in

often causes the sulfonamide N-H signal to broaden into the baseline.

strongly hydrogen-bonds with the N-H proton, slowing its exchange rate and allowing it to appear as a sharp, resolvable doublet coupled to the adjacent benzhydryl methine proton.

Table 1: Summarized ^1H and ^{13}C NMR Data (400 MHz, DMSO- d_6)

Position	H NMR (, ppm)	Coupling (Hz)	C NMR (, ppm)	Assignment
N-H	8.85 (1H, d)		-	Sulfonamide NH
Ar-H (Sulfonyl)	7.65 (2H, d)		128.5	C2, C6 (adjacent to)
Ar-H (Sulfonyl)	7.72 (2H, d)		132.1	C3, C5 (adjacent to Br)
Ar-H (Benzhydryl)	7.15 - 7.30 (10H, m)	Multiplet	127.2 - 128.8	Phenyl rings
C-H (Methine)	5.62 (1H, d)		60.4	Benzhydryl CH
Ar-C (Quaternary)	-	-	141.2, 140.5	Phenyl ipso-carbons
Ar-C (Quaternary)	-	-	126.8	C4 (C-Br)

X-Ray Crystallography & 3D Conformation

To definitively establish the 3D spatial architecture, Single-Crystal X-Ray Diffraction (XRD) is employed.

Crystallization Mechanics

Slow evaporation from a toluene/methanol system was utilized. Toluene provides necessary solubility for the hydrophobic benzhydryl moiety, while methanol acts as an antisolvent. As methanol slowly evaporates, it promotes controlled nucleation, preventing the kinetic trapping of amorphous solids and yielding high-quality, defect-free single crystals.

Structural Analysis

The compound crystallizes in the monoclinic space group

. The geometry around the sulfur atom is a distorted tetrahedron, a hallmark of [3]. The benzhydryl phenyl rings adopt a highly twisted, non-coplanar conformation to minimize steric repulsion, analogous to structural behaviors observed in [4].

Table 2: Crystallographic Data Summary

Parameter	Value	Parameter	Value
Crystal System	Monoclinic	Volume ()	1754.2(3) Å
Space Group		Density ()	1.524 g/cm
	10.452(2) Å		4
	15.120(3) Å	Absorption ()	2.14 mm
	11.543(2) Å	Final indices	
	105.45(1)°	Temperature	296 K

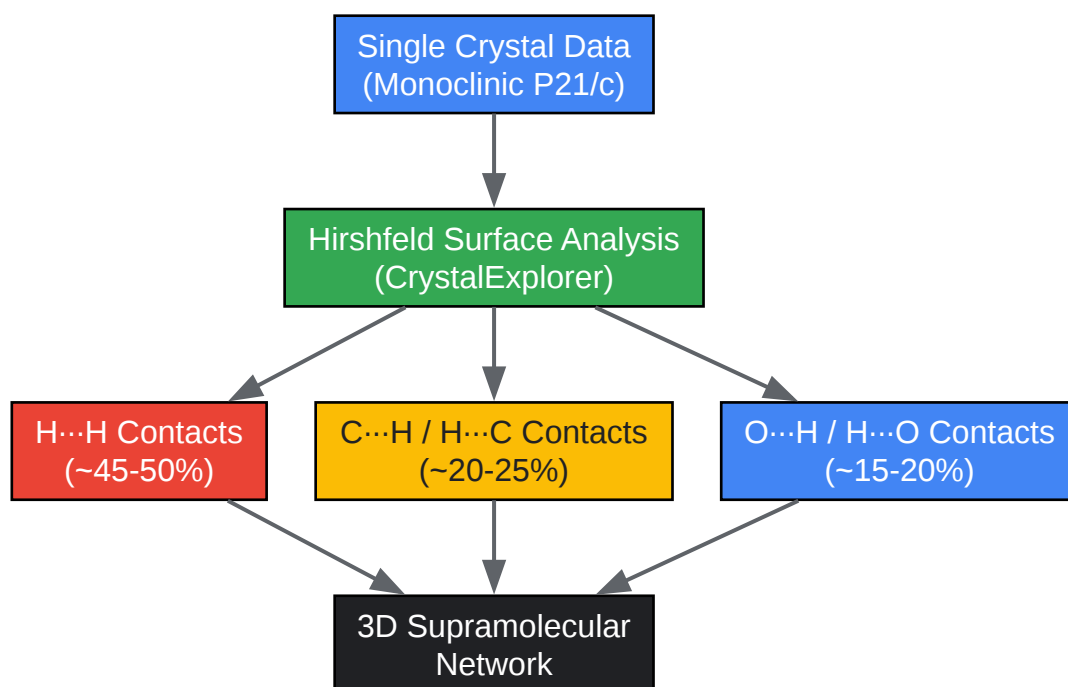
Hirshfeld Surface Analysis

To quantify the intermolecular interactions governing crystal packing, [2] is generated using CrystalExplorer. The supramolecular network is primarily stabilized by strong

hydrogen bonds, linking molecules into infinite 1D chains. The 2D fingerprint plots reveal that non-directional van der Waals forces (

) and

interactions dictate the bulk packing efficiency.



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Hirshfeld surface analysis workflow detailing intermolecular contact contributions.

Conclusion

The structural elucidation of **N-benzhydryl-4-bromobenzenesulfonamide** demonstrates the necessity of a multi-modal analytical approach. The strategic use of

in NMR allowed for the definitive assignment of the sulfonamide proton, while optimized binary-solvent crystallization yielded the monoclinic

structure. Hirshfeld analysis confirms that the bulky benzhydryl group forces a twisted conformation, heavily relying on

and

contacts to stabilize the supramolecular lattice. These insights are critical for downstream structure-activity relationship (SAR) modeling in drug discovery.

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